

Application Notes & Protocols: Preparation of Supported Catalysts Using Dicopper Chloride Trihydroxide

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Compound of Interest

Compound Name: *Dicopper chloride trihydroxide*

CAS No.: *1306-85-0*

Cat. No.: *B1250067*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the preparation of supported catalysts utilizing **dicopper chloride trihydroxide**, $\text{Cu}_2(\text{OH})_3\text{Cl}$, as a precursor. This document is intended to guide researchers in the synthesis and characterization of these catalysts for various applications, including organic synthesis and environmental remediation.

Introduction

Dicopper chloride trihydroxide, a stable and readily available copper compound, serves as an excellent precursor for the synthesis of supported copper-based catalysts.^{[1][2]} Its use offers advantages in achieving well-dispersed active copper species on various support materials. These supported catalysts are integral in numerous chemical transformations, such as oxidation, chlorination, and carbonylation reactions.^[3] The protocols outlined below focus on the preparation of a copper catalyst supported on activated carbon (AC), a widely used support material due to its high surface area and chemical stability.^{[4][5]}

Data Presentation

The following tables summarize key quantitative data for the characterization of the support material and the final supported catalyst, as well as the performance of the catalyst in a model reaction.

Table 1: Physicochemical Properties of Activated Carbon Support and Final Catalyst

Parameter	Activated Carbon (AC) Support	$\text{Cu}_2(\text{OH})_3\text{Cl}/\text{AC}$ Catalyst
BET Surface Area (m^2/g)	~1100	75.8 (as CuO after calcination) [6]
Total Pore Volume (cm^3/g)	~0.6	Not explicitly stated
Copper Loading (wt%)	N/A	Target: 5-20%

Note: The BET surface area of the final catalyst is expected to be lower than the pristine support due to pore filling by the copper species.

Table 2: Performance of $\text{Cu}_2(\text{OH})_3\text{Cl}/\text{AC}$ Catalyst in Methanol Oxidative Carbonylation

Parameter	Value
Methanol (MeOH) Conversion (%)	6.93
Dimethyl Carbonate (DMC) Selectivity (%)	67.3
DMC Space Time Yield ($\text{mg g}^{-1} \text{h}^{-1}$)	139.13

Data obtained for a $\text{Cu}_2(\text{OH})_3\text{Cl}/\text{AC}$ catalyst with a copper loading of 18.71 wt%.

Experimental Protocols

This section provides a detailed methodology for the preparation of a supported copper catalyst on activated carbon using **dicopper chloride trihydroxide** via a slurry impregnation method.

Materials and Equipment

- **Dicopper chloride trihydroxide** ($\text{Cu}_2(\text{OH})_3\text{Cl}$) powder
- Activated carbon (AC), high surface area ($\sim 1100 \text{ m}^2/\text{g}$)[7]
- Deionized water
- Ethanol
- Beakers and magnetic stir bars
- Magnetic stir plate with heating capabilities
- Rotary evaporator (or vacuum oven)
- Tube furnace for calcination
- Filtration apparatus (e.g., Büchner funnel)

Preparation of $\text{Cu}_2(\text{OH})_3\text{Cl}$ /AC Catalyst via Slurry Impregnation

This protocol is designed to yield a supported catalyst with a target copper loading. Adjust the precursor amount accordingly for different loadings.

- Support Pre-treatment:
 - Wash the activated carbon with deionized water to remove any impurities.
 - Dry the activated carbon in an oven at 110°C for 24 hours.[8]
- Slurry Preparation:
 - Prepare a slurry by suspending the desired amount of dried activated carbon in deionized water or ethanol. The solid-to-liquid ratio can be adjusted but a common starting point is 1:10 (w/v).
 - In a separate beaker, disperse the calculated amount of $\text{Cu}_2(\text{OH})_3\text{Cl}$ powder in deionized water to form a fine suspension. For example, for a 10 wt% Cu loading on 10 g of

activated carbon, you would need approximately 1.68 g of $\text{Cu}_2(\text{OH})_3\text{Cl}$ (assuming all copper is incorporated).

- Impregnation:
 - Slowly add the $\text{Cu}_2(\text{OH})_3\text{Cl}$ suspension to the activated carbon slurry while stirring continuously.
 - Heat the slurry to a temperature between 60 °C and 95 °C.[9]
 - Maintain stirring for several hours (e.g., 4-6 hours) to ensure uniform deposition of the precursor onto the support.
- Drying:
 - Remove the solvent from the slurry using a rotary evaporator under reduced pressure. This method allows for gradual drying.[1][9]
 - Alternatively, the slurry can be filtered, and the resulting solid dried in a vacuum oven at a moderate temperature (e.g., 80-100 °C) overnight.
- Calcination:
 - Transfer the dried, impregnated support to a tube furnace.
 - Calcine the material under an inert atmosphere (e.g., nitrogen flow) at a temperature range of 250 °C to 500 °C for 2-4 hours. The calcination step decomposes the **dicopper chloride trihydroxide** precursor to form copper oxide species on the support.[7] The final temperature will influence the nature of the copper oxide phase.

Catalyst Characterization

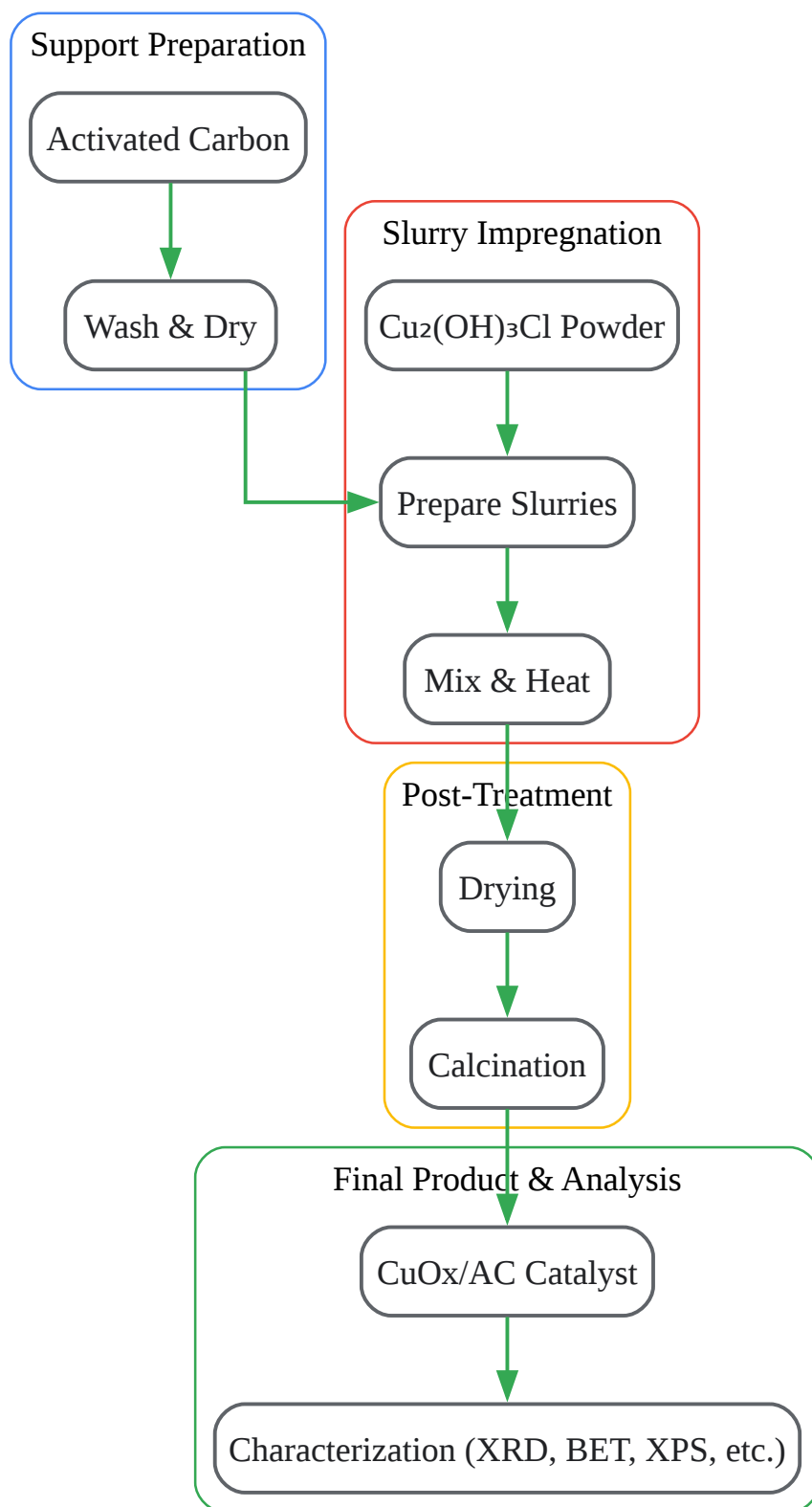
To evaluate the properties of the synthesized catalyst, the following characterization techniques are recommended:

- Brunauer-Emmett-Teller (BET) Analysis: To determine the specific surface area and pore volume of the support and the final catalyst.

- X-ray Diffraction (XRD): To identify the crystalline phases of the copper species on the support (e.g., CuO, Cu₂O) and to estimate the crystallite size.
- X-ray Photoelectron Spectroscopy (XPS): To determine the surface elemental composition and the oxidation states of copper.
- Scanning Electron Microscopy (SEM) / Transmission Electron Microscopy (TEM): To observe the morphology of the catalyst and the dispersion of the copper particles on the support.

Visualizations

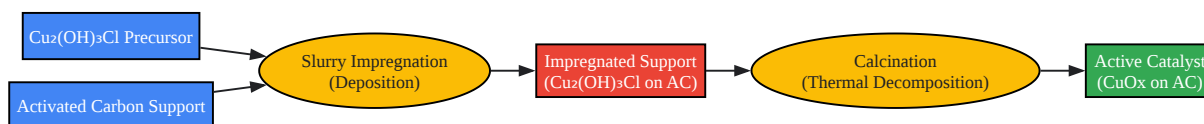
Experimental Workflow



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Caption: Experimental workflow for the preparation of a supported copper catalyst.

Logical Relationship in Catalyst Preparation



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Caption: Logical steps from precursors to the final active catalyst.

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References

- 1. WO2000020116A1 - Impregnation process for catalysts - Google Patents [patents.google.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Biomass-Derived Activated Carbon-Supported Copper Catalyst: An Efficient Heterogeneous Magnetic Catalyst for Base-Free Chan–Lam Coupling and Oxidations - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Preparation and Characterization of the Catalyst Based on the Copper Nanoparticles [ijnnonline.net]
- 9. US6455462B2 - Impregnation process for catalysts - Google Patents [patents.google.com]
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